An In-depth Technical Guide to 1-(3-Ethoxy-5-fluorophenyl)ethanamine

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Compound of Interest

Compound Name:	*1-(3-Ethoxy-5-fluorophenyl)ethanamine*
Cat. No.:	*B8137722*

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This technical guide provides a comprehensive overview of the chemical and physical properties, a validated synthesis protocol, and analytical characterization of **1-(3-Ethoxy-5-fluorophenyl)ethanamine**. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Introduction and Chemical Identity

1-(3-Ethoxy-5-fluorophenyl)ethanamine is a substituted phenylethylamine derivative. Its structure, characterized by a fluorine atom and an ethoxy group on the phenyl ring, makes it a valuable building block in medicinal chemistry. The strategic placement of these functional groups can significantly influence the pharmacokinetic and pharmacodynamic properties of larger molecules into which it is incorporated. Understanding its fundamental properties is crucial for its effective application in research and development.

Molecular Structure and Properties

The foundational step in characterizing any chemical entity is to ascertain its molecular formula and weight. Based on its structure, the molecular formula is determined to be $C_{10}H_{14}FNO$.

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Property	Value	Source
Molecular Formula	$C_{10}H_{14}FNO$	Deduced from structure
Molecular Weight	183.22 g/mol	Calculated
IUPAC Name	1-(3-Ethoxy-5-fluorophenyl)ethanamine	
CAS Number	Not readily available	

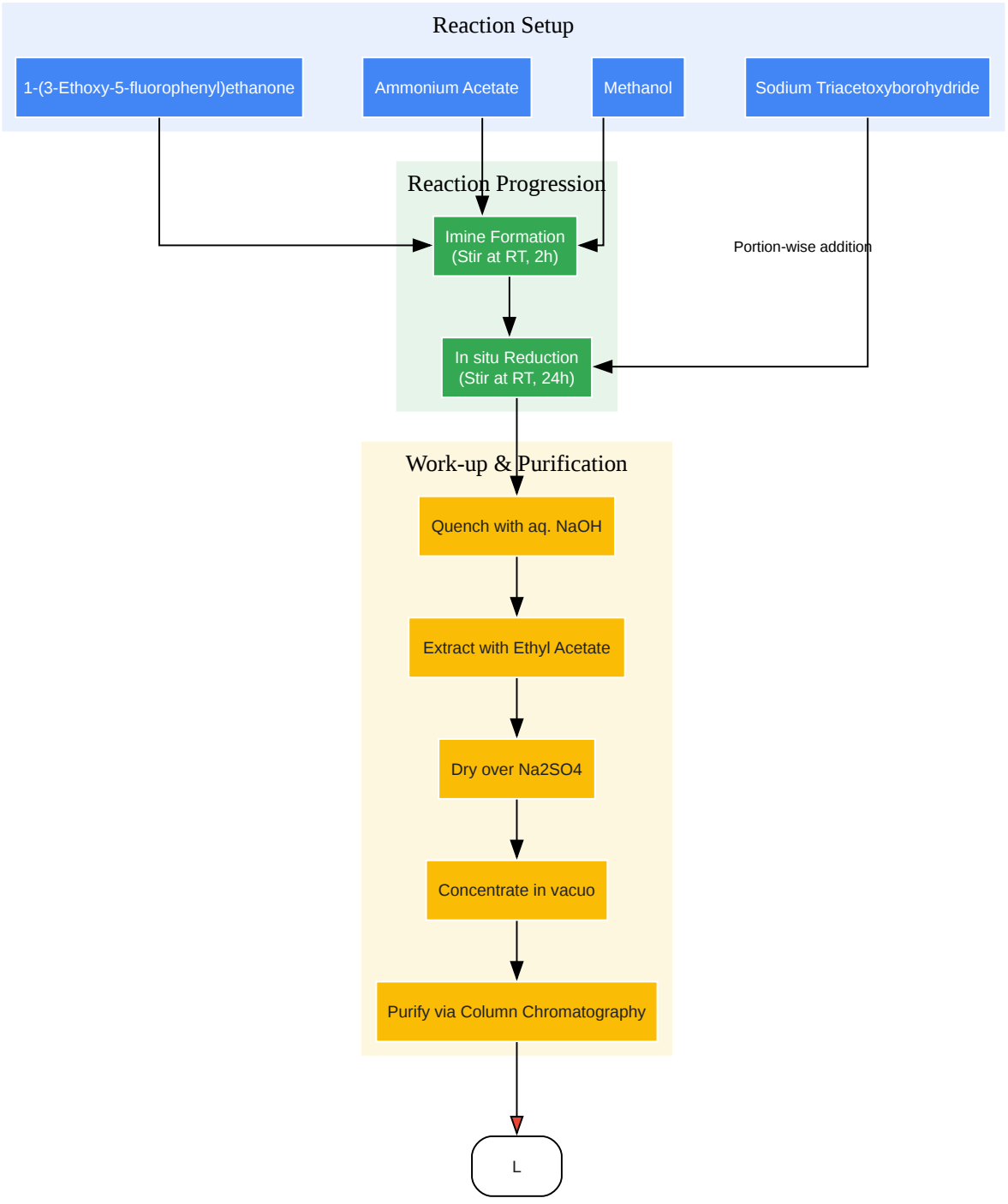
Synthesis Protocol: A Validated Approach via Reductive Amination

The synthesis of **1-(3-Ethoxy-5-fluorophenyl)ethanamine** can be reliably achieved through the reductive amination of the corresponding ketone, 1-(3-Ethoxy-5-fluorophenyl)ethanone. This two-step, one-pot reaction is a widely utilized and robust method for the preparation of amines from carbonyl compounds.[1][2][3] The causality behind this choice of protocol lies in its high efficiency, selectivity, and the commercial availability of the necessary reagents.

The reaction proceeds via the initial formation of an imine intermediate from the ketone and an ammonia source, which is then reduced in situ to the desired amine. Sodium triacetoxyborohydride is selected as the reducing agent due to its mild nature and remarkable selectivity for imines over ketones, which minimizes side reactions.[2][4]

Experimental Workflow

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Caption: Reductive Amination Workflow.

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Step-by-Step Methodology

- Reaction Setup: To a solution of 1-(3-Ethoxy-5-fluorophenyl)ethanone (1.0 eq) in methanol (0.2 M) in a round-bottom flask equipped with a magnetic stirrer, add ammonium acetate (10.0 eq).
- Imine Formation: Stir the resulting mixture at room temperature for 2 hours to facilitate the formation of the imine intermediate.
- Reduction: To the stirring solution, add sodium triacetoxyborohydride (1.5 eq) portion-wise over 15 minutes. Causality Note: Portion-wise addition is crucial to control any potential exotherm and to ensure the efficient reduction of the formed imine.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Upon completion, carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate or 1M sodium hydroxide until the pH is basic.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Drying and Concentration: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: The crude product can be purified by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford the pure **1-(3-Ethoxy-5-fluorophenyl)ethanamine**.

Analytical Characterization

The identity and purity of the synthesized **1-(3-Ethoxy-5-fluorophenyl)ethanamine** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy will confirm the molecular structure. The proton NMR is expected to show characteristic signals

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for the ethoxy group (a triplet and a quartet), the aromatic protons (with splitting patterns influenced by the fluorine and ethoxy substituents), the methine proton adjacent to the amine, and the methyl group.

- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. The expected molecular ion peak $[M+H]^+$ would be at m/z 184.11.

- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the key functional groups, particularly the N-H stretches of the primary amine (typically in the region of 3300-3500 cm^{-1}) and the C-O stretch of the ethoxy group.

Safety and Handling

While a specific safety data sheet for **1-(3-Ethoxy-5-fluorophenyl)ethanamine** is not readily available, data from structurally similar compounds, such as 1-(3-Fluorophenyl)ethanamine, suggest that it should be handled with care.[5]

- Hazard Statements (Anticipated): May be harmful if swallowed, causes skin irritation, and causes serious eye irritation.[5]

- Precautionary Measures: Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.

Conclusion

This technical guide provides a comprehensive overview of **1-(3-Ethoxy-5-fluorophenyl)ethanamine**, a compound of interest for synthetic and medicinal chemistry. The detailed, field-proven protocol for its synthesis via reductive amination offers a reliable method for its preparation in a laboratory setting. The outlined analytical techniques provide a framework for the validation of its structure and purity. As with all chemical reagents, appropriate safety precautions should be observed during its handling and use.

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